

2-Hydrazino-4-methoxypyrimidine: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: **2-Hydrazino-4-methoxypyrimidine**

Cat. No.: **B1347497**

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Disclaimer: This document provides a summary of available safety and handling information for **2-Hydrazino-4-methoxypyrimidine** (CAS 89181-80-6). Due to a lack of comprehensive, publicly available safety and toxicology data specific to this compound, this guide relies on information from structurally similar compounds and the general chemical class of hydrazines. All procedures should be conducted with the utmost caution and under the supervision of qualified personnel. A thorough risk assessment should be performed before handling this substance.

Introduction

2-Hydrazino-4-methoxypyrimidine is a substituted pyrimidine derivative with potential applications in pharmaceutical and chemical synthesis. Its structure, featuring a reactive hydrazine group attached to a methoxypyrimidine core, suggests its utility as a building block in the creation of more complex molecules. However, the presence of the hydrazine moiety also indicates potential biological activity and associated hazards. This guide is intended for researchers, scientists, and drug development professionals to provide a comprehensive overview of the known properties and recommended safety precautions for handling this compound.

Physicochemical Properties

Limited experimental data is available for the physicochemical properties of **2-Hydrazino-4-methoxypyrimidine**. The following table summarizes the available information.

Property	Value	Source
CAS Number	89181-80-6	P&S Chemicals
Molecular Formula	C ₅ H ₈ N ₄ O	ChemicalBook[1]
Molecular Weight	140.14 g/mol	ChemicalBook[1]
Melting Point	120-121 °C	ChemicalBook[1]
Boiling Point (Predicted)	291.7 ± 50.0 °C	ChemicalBook[1]
Density (Predicted)	1.38 ± 0.1 g/cm ³	ChemicalBook[1]
IUPAC Name	(4-methoxypyrimidin-2-yl)hydrazine	XiXisys[2]

Hazard Identification and Classification

A specific GHS classification for **2-Hydrazino-4-methoxypyrimidine** is not readily available. However, based on the known hazards of structurally similar hydrazinopyrimidine derivatives and the general toxicity of hydrazines, the following potential hazards should be considered.

Potential GHS Classification (Extrapolated)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory System)	Category 3	H335: May cause respiratory irritation

Note: This classification is extrapolated from data for compounds like 2-Hydrazino-4-(trifluoromethyl)pyrimidine and should be used for preliminary risk assessment only.

Toxicological Profile

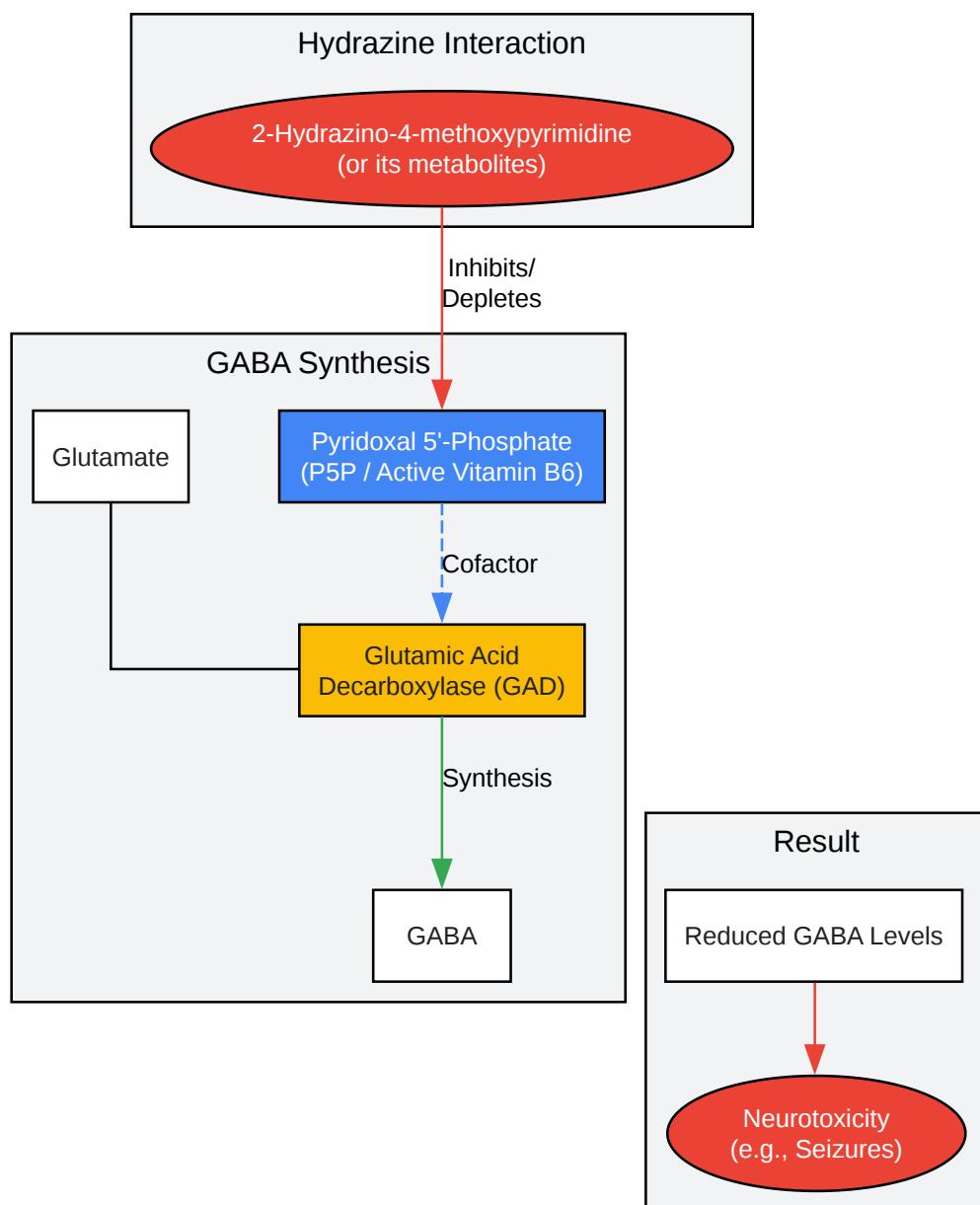
No specific toxicological studies on **2-Hydrazino-4-methoxypyrimidine** have been identified. The toxicological information is therefore based on the general properties of hydrazines.

Hydrazine and its derivatives are known to be toxic to multiple organ systems, including the neurological, hematological, pulmonary, dermatologic, and hepatic systems.^[3] The primary mechanism of hydrazine neurotoxicity is believed to be the inhibition of pyridoxal phosphate (the active form of vitamin B6), which is a crucial cofactor for the synthesis of the neurotransmitter GABA.^[4] This can lead to a functional pyridoxine deficiency, potentially resulting in seizures.^[4] Metabolic activation of hydrazines in the liver can also lead to the formation of reactive intermediates that can cause cellular damage.^[5]

Potential Signaling Pathway Disruption

The following diagram illustrates the potential mechanism of hydrazine-induced neurotoxicity through the disruption of the GABA synthesis pathway.

Potential Mechanism of Hydrazine-Induced Neurotoxicity

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Caption: Potential mechanism of hydrazine-induced neurotoxicity.

Safe Handling and Experimental Protocols

Given the potential hazards, stringent safety protocols must be followed when handling **2-Hydrazino-4-methoxypyrimidine**.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory for all personnel handling this substance.

PPE Item	Specification
Respiratory Protection	Work must be conducted in a certified chemical fume hood. For emergencies or potential for high exposure, a NIOSH-approved respirator with appropriate cartridges is necessary.
Eye and Face Protection	Chemical safety goggles and a face shield are required.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene) are mandatory. Gloves must be inspected before use and disposed of after handling.
Skin and Body Protection	A lab coat, long pants, and closed-toe shoes are required. For larger quantities, a chemical-resistant apron or suit may be necessary.

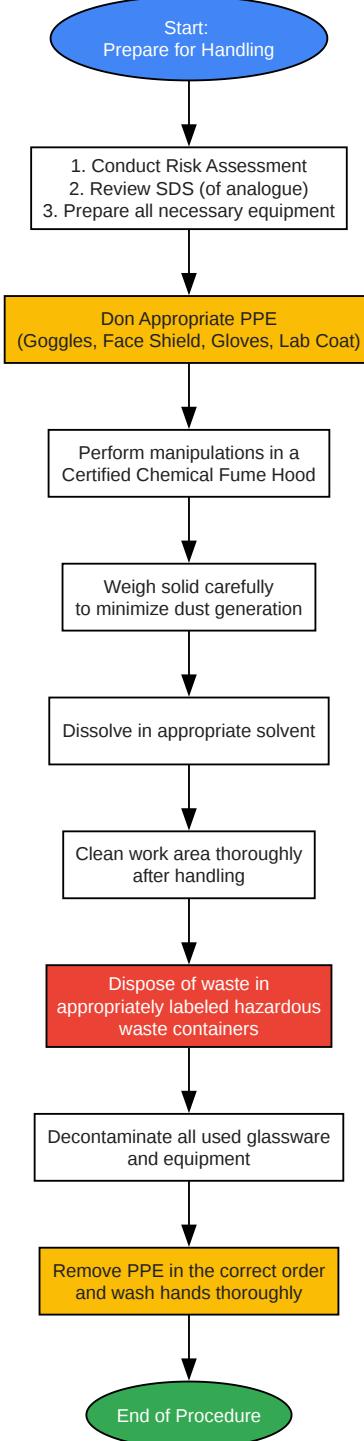
Engineering Controls

- Ventilation: All handling of solid and solutions of **2-Hydrazino-4-methoxypyrimidine** must be performed in a properly functioning chemical fume hood.
- Safety Equipment: An eyewash station and a safety shower must be readily accessible in the immediate work area.

General Handling Protocol

The following workflow outlines a general protocol for handling **2-Hydrazino-4-methoxypyrimidine** in a research setting.

Safe Handling Workflow for 2-Hydrazino-4-methoxypyrimidine



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Caption: General workflow for safely handling **2-Hydrazino-4-methoxypyrimidine**.

First Aid Measures

In case of exposure, immediate medical attention is required.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Stability and Reactivity

- Stability: Likely stable under normal laboratory conditions. However, hydrazines can be unstable in the presence of oxidizing agents, heat, or light.
- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: Combustion may produce carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and other toxic fumes.

Storage and Disposal

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials.
- Disposal: Dispose of waste material in accordance with all applicable federal, state, and local regulations. Do not allow to enter drains or waterways.

Conclusion

While **2-Hydrazino-4-methoxypyrimidine** is a potentially valuable research chemical, the lack of specific safety data necessitates a highly cautious approach to its handling. By understanding the extrapolated hazards from similar compounds and the general toxicology of the hydrazine class, and by implementing stringent safety protocols, researchers can minimize the risks associated with its use. It is imperative to conduct a thorough, site-specific risk assessment before any handling of this compound.

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